

physical and chemical properties of 2-Chloro-5-nitroaniline

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Compound of Interest

Compound Name: 2-Chloro-5-nitroaniline

Cat. No.: B146338

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An In-depth Technical Guide to **2-Chloro-5-nitroaniline**

Introduction

2-Chloro-5-nitroaniline, with the CAS number 6283-25-6, is an aromatic amine compound characterized by a benzene ring substituted with a chlorine atom, a nitro group, and an amino group.^{[1][2]} It typically appears as a yellow to light brown crystalline powder.^[1] This compound is not naturally occurring and is produced through industrial chemical synthesis.^[1] It serves as a crucial intermediate in the manufacturing of various organic products, including dyes, pigments, agrochemicals, and active pharmaceutical ingredients.^{[1][3][4]} In the field of medicinal chemistry, it is utilized as a building block for synthesizing compounds with potential antimicrobial and antifungal properties.^[1]

Physical Properties

The physical characteristics of **2-Chloro-5-nitroaniline** are summarized in the table below, providing a comprehensive overview of its properties under various conditions.

Property	Value
Molecular Formula	C ₆ H ₅ ClN ₂ O ₂
Molecular Weight	172.57 g/mol [2][5][6]
Appearance	Light yellow to amber to dark green powder/crystal[3][6]
Melting Point	118-121 °C[1][6][7]
Boiling Point	314.6 °C at 760 mmHg[1]
Density	1.494 g/cm ³ [1]
Solubility	Soluble in Acetone, Ether, Ethanol.[5] Limited information on water solubility.
Flash Point	144.1 °C[1]
Vapor Pressure	4.85 x 10 ⁻⁴ mmHg at 25 °C (estimated)[1]
Refractive Index	1.646[1]

Chemical Properties

The chemical identifiers and key chemical properties of **2-Chloro-5-nitroaniline** are detailed in the following table. These identifiers are essential for regulatory compliance, database searches, and chemical synthesis planning.

Identifier	Value
IUPAC Name	2-chloro-5-nitroaniline[2][8]
CAS Number	6283-25-6[2][7]
EINECS	228-498-7[1]
SMILES	<chem>NC1=C(Cl)C=CC(=C1)N(=O)=O</chem> [2]
InChI	InChI=1S/C6H5ClN2O2/c7-5-2-1-4(9(10)11)3-6(5)8/h1-3H,8H2[9]
InChIKey	KWIXNFOTNVKIGM-UHFFFAOYSA-N[2][9]
Polar Surface Area (PSA)	71.84 Å²[1]
LogP	2.93480[1]

Spectral Data

Spectral data is fundamental for the structural elucidation and confirmation of **2-Chloro-5-nitroaniline**.

Spectral Data Type	Key Features
¹ H NMR	A singlet peak at 4.42 ppm is attributed to the NH ₂ group. Multiplet signals between 7.27 and 7.61 ppm are ascribed to the CH bonds in different environments.[4]
¹³ C NMR	Peaks at 147.5, 143.68, 129.92, and 125.26 ppm are due to aromatic carbons and C=C bonds. Peaks near 113.28 and 109.72 ppm are indexed to nitriles.[4]
Crystal Structure	Single-crystal X-ray diffraction analysis indicates a monoclinic crystal structure with the space group P21/c.[4][10]

Reactivity and Stability

Stability: **2-Chloro-5-nitroaniline** is stable under normal storage conditions.^[7] It should be stored in a tightly closed container in a cool, dry, and well-ventilated area.^[5]

Reactivity:

- Incompatible Materials: It is incompatible with strong oxidizing agents, strong acids, strong bases, acid anhydrides, and acid chlorides.^[7]
- Hazardous Decomposition Products: Upon decomposition, it may emit nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.^[7]
- Hazardous Polymerization: No information available, but it is not expected to occur.^[7]

Experimental Protocols

Synthesis of 5-Chloro-2-nitroaniline

A common method for the synthesis of the related isomer, 5-Chloro-2-nitroaniline, involves the amination of 2,4-dichloronitrobenzene. While this protocol is for an isomer, it illustrates a typical synthetic approach for such compounds.

Materials:

- 2,4-dichloronitrobenzene
- Toluene
- Liquid ammonia
- Water
- Methanol

Procedure:

- Add 2.46 mol of 2,4-dichloronitrobenzene and 7.72 mol of toluene to a 3 L autoclave.^[11]

- Seal the autoclave and replace the internal atmosphere with nitrogen.[11]
- Introduce 14.1 mol of liquid ammonia into the autoclave.[11]
- Heat the mixture to 160°C and maintain the reaction for 8 hours.[11]
- Cool the autoclave to 40°C and vent the excess ammonia.[11]
- Open the autoclave and transfer the resulting solid-liquid mixture into 800 mL of water.[11]
- Continue cooling the mixture to 10°C and then filter to collect the solid product.[11]
- Wash the filter cake with water, followed by stirring and re-filtering.[11]
- Purify the obtained solid by recrystallization from methanol to yield the final product.[11]

Purification

The crude product from the synthesis is typically purified by recrystallization.[11] Methanol is a commonly used solvent for this purpose.[11] Silica gel column chromatography, with an eluent such as a petroleum ether/ethyl acetate mixture, can also be employed for purification.[12]

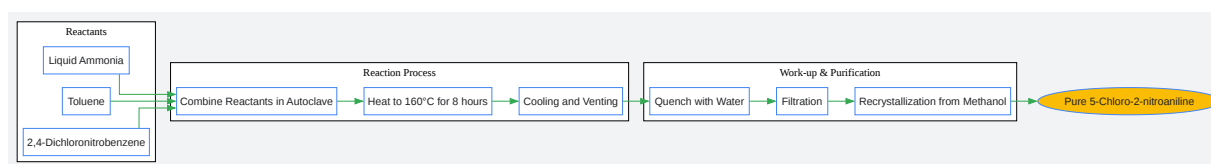
Analysis

The identity and purity of the synthesized **2-Chloro-5-nitroaniline** can be confirmed using various analytical techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity and confirm the molecular weight of the compound.[12]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the molecular structure.[4]
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the presence of functional groups.[4]
- X-ray Diffraction (XRD): To confirm the crystal structure of the solid material.[4]

Visualizations

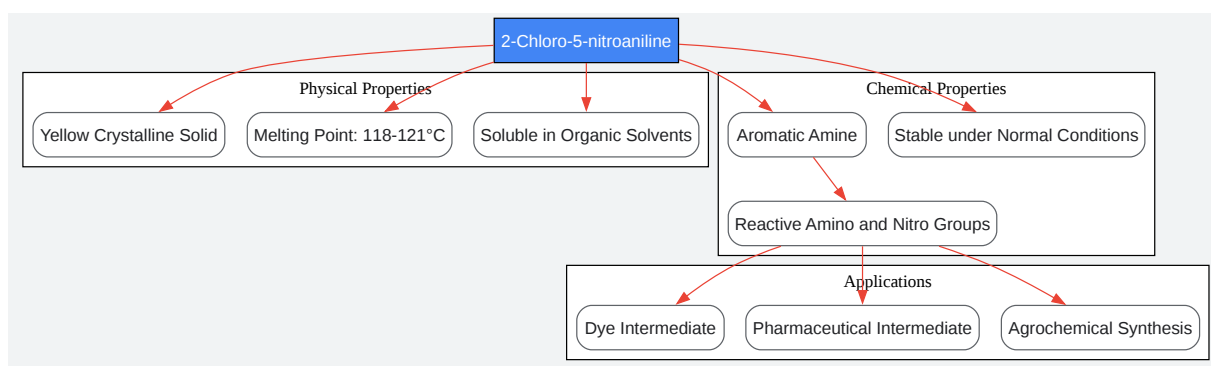
Synthesis Workflow



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Caption: A flowchart illustrating the synthesis of 5-Chloro-2-nitroaniline.

Logical Relationship of Properties



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Caption: Interrelation of properties and applications for **2-Chloro-5-nitroaniline**.

Safety Information

2-Chloro-5-nitroaniline is considered a hazardous chemical.[7]

- Toxicity: It is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.[7][13]
- Target Organs: May cause damage to the blood and hematopoietic system through prolonged or repeated exposure.[7]
- Handling: Handle in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[13][14]
Avoid breathing dust and prevent contact with skin and eyes.[7][13]
- Environmental Hazards: The substance is toxic to aquatic life with long-lasting effects.[13]

Conclusion

2-Chloro-5-nitroaniline is a synthetically produced chemical with significant industrial importance, particularly as an intermediate in the synthesis of dyes and pharmaceuticals.[1][3] Its physical and chemical properties, including its reactivity profile, are well-documented, allowing for its effective use in various chemical processes. A thorough understanding of its characteristics, coupled with strict adherence to safety protocols, is essential for its handling and application in research and industrial settings.

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References

- 1. Page loading... [wap.guidechem.com]

- 2. 2-CHLORO-5-NITROANILINE | CAS 6283-25-6 [matrix-fine-chemicals.com]
- 3. nbinnno.com [nbinnno.com]
- 4. mdpi.com [mdpi.com]
- 5. 2-chloro-5-nitroaniline | 6283-25-6 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 6. shuangdingchemistry.com [shuangdingchemistry.com]
- 7. fishersci.com [fishersci.com]
- 8. 2-Chloro-5-nitroaniline, 98% 500 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 9. Benzenamine, 2-chloro-5-nitro- [webbook.nist.gov]
- 10. researchgate.net [researchgate.net]
- 11. Page loading... [guidechem.com]
- 12. 2-Chloro-5-nitro-benzamine | 6283-25-6 [chemicalbook.com]
- 13. static.cymitquimica.com [static.cymitquimica.com]
- 14. echemi.com [echemi.com]
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